

"2-(methylamino)-N-propylacetamide" in Drug Discovery: An Overview of Available Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(methylamino)-N-propylacetamide

Cat. No.: B2394039

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Currently, there is a notable lack of publicly available scientific literature and data regarding the application of **2-(methylamino)-N-propylacetamide** in the field of drug discovery. Extensive searches have not yielded any specific biological activity, mechanism of action, or therapeutic targets for this compound. Consequently, detailed application notes and experimental protocols for its use in drug discovery research cannot be provided at this time.

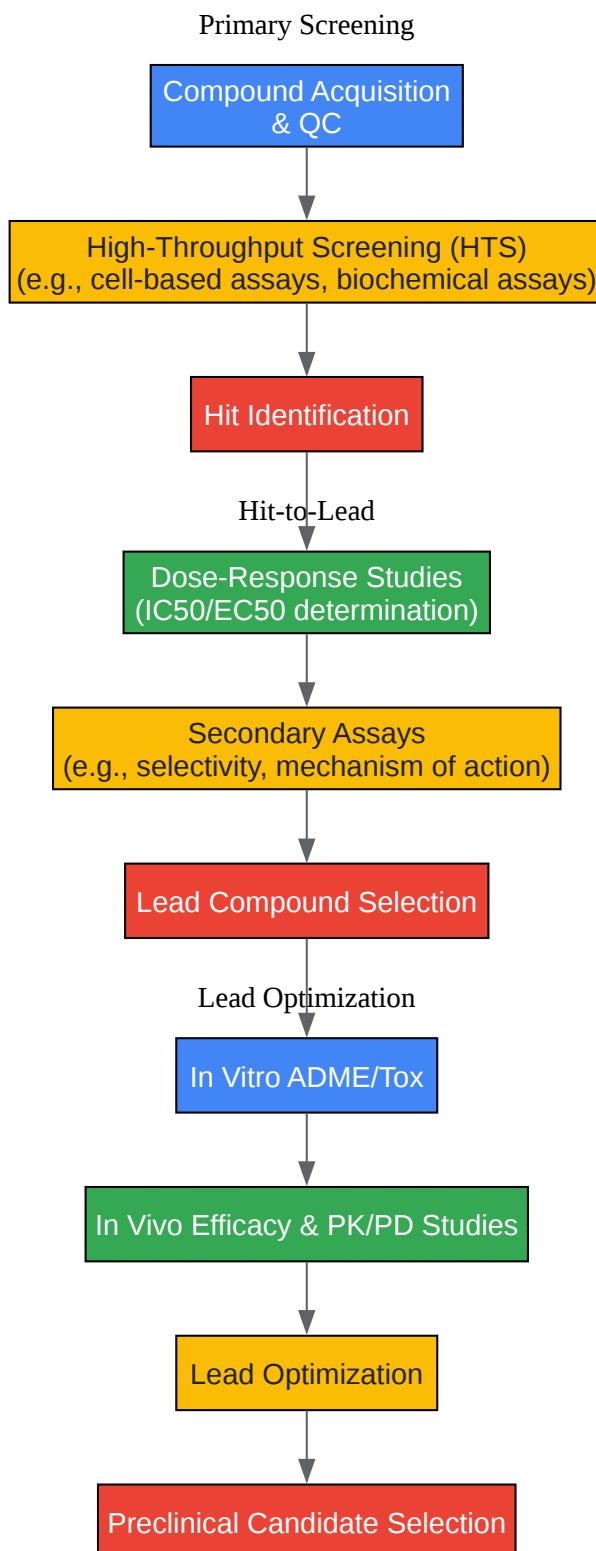
Chemical and Physical Properties

While biological data is scarce, basic chemical and physical properties of **2-(methylamino)-N-propylacetamide** and its hydrochloride salt have been documented. This information is crucial for any initial in vitro or in vivo studies.

Property	2-(methylamino)-N-propylacetamide	2-(methylamino)-N-propylacetamide hydrochloride
Molecular Formula	C6H14N2O ^{[1][2]}	C6H15ClN2O ^{[3][4]}
Molecular Weight	130.19 g/mol ^[2]	166.65 g/mol ^{[3][4]}
CAS Number	901273-19-6 ^{[1][2]}	1049764-41-1 ^{[3][4]}
Synonyms	N ² -methyl-N-propylglycinamide ^[2]	Not specified
Purity	Typically ≥97% ^[1]	Typically ≥95% ^[3]

General Experimental Workflow for Novel Compound Screening

For researchers interested in investigating the potential of "**2-(methylamino)-N-propylacetamide**" or any novel chemical entity in drug discovery, a general experimental workflow can be followed. This workflow is designed to systematically assess the compound's biological activity and identify potential therapeutic applications.

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Caption: A generalized workflow for the screening and development of a novel chemical compound in drug discovery.

Hypothetical Protocol: Primary Cell Viability Screening

Should a researcher wish to perform an initial screen of "**2-(methylamino)-N-propylacetamide**" for potential cytotoxic or cytostatic effects, a standard cell viability assay such as the MTT or resazurin assay could be employed.

Objective: To determine the effect of **2-(methylamino)-N-propylacetamide** on the viability of a selected cancer cell line (e.g., HeLa).

Materials:

- **2-(methylamino)-N-propylacetamide**
- HeLa cells
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- Phosphate Buffered Saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Dimethyl sulfoxide (DMSO)
- 96-well cell culture plates
- Multichannel pipette
- Plate reader

Protocol:

- Cell Seeding:

- Trypsinize and count HeLa cells.
- Seed 5,000 cells per well in a 96-well plate in a final volume of 100 µL of complete DMEM.
- Incubate the plate at 37°C in a humidified atmosphere with 5% CO₂ for 24 hours to allow for cell attachment.
- Compound Preparation and Treatment:
 - Prepare a stock solution of **2-(methylamino)-N-propylacetamide** in a suitable solvent (e.g., sterile water or DMSO).
 - Perform serial dilutions of the stock solution to create a range of desired concentrations.
 - Remove the media from the wells and add 100 µL of media containing the different concentrations of the compound. Include vehicle control (solvent only) and untreated control wells.
- Incubation:
 - Incubate the plate for 48-72 hours at 37°C and 5% CO₂.
- MTT Assay:
 - After the incubation period, add 10 µL of MTT solution (5 mg/mL in PBS) to each well.
 - Incubate for 4 hours at 37°C.
 - Carefully remove the media and add 100 µL of DMSO to each well to dissolve the formazan crystals.
 - Shake the plate gently for 10 minutes to ensure complete dissolution.
- Data Acquisition:
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:

- Calculate the percentage of cell viability for each concentration relative to the untreated control.
- Plot the percentage of viability against the compound concentration to generate a dose-response curve and determine the IC₅₀ value (the concentration at which 50% of cell growth is inhibited).

Future Directions

The lack of data on "**2-(methylamino)-N-propylacetamide**" presents an opportunity for novel research. Initial studies could focus on broad screening against various cell lines (e.g., cancer, bacterial, fungal) to identify any potential biological activity. Should any "hits" be identified, further investigation into the mechanism of action would be warranted. The acetamide scaffold is present in a number of biologically active molecules, suggesting that this compound could potentially serve as a building block for the synthesis of more complex and potent derivatives.

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- To cite this document: BenchChem. ["2-(methylamino)-N-propylacetamide" in Drug Discovery: An Overview of Available Information]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2394039#2-methylamino-n-propylacetamide-in-drug-discovery>]

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